Technical Guide: Physicochemical Profiling & Synthesis of 4,5-Difluoro-2-methoxy-benzenethiol

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Compound of Interest

Compound Name:	*4,5-Difluoro-2-methoxy-benzenethiol*
CAS No.:	*2168380-50-3*
Cat. No.:	*B2902534*

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Executive Summary

4,5-Difluoro-2-methoxy-benzenethiol is a specialized organosulfur intermediate used primarily in the synthesis of bioactive scaffolds (e.g., kinase inhibitors, agrochemicals). Its structural integration of a methoxy group (ortho-position) and two fluorine atoms (para/meta-positions) imparts unique electronic properties—balancing lipophilicity with electron-donating effects—critical for modulating drug potency and metabolic stability.

This guide addresses the data gap in public experimental repositories regarding its specific melting and boiling points by synthesizing high-confidence predictive models with experimental data from close structural analogs.

Physicochemical Specifications

Melting & Boiling Point Data

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As of the current chemical literature, experimental phase transition data for CAS 2168380-50-3 is not widely published in open-access standard libraries. The values below represent a high-confidence consensus derived from structure-property relationship (SPR) analysis of immediate analogs (e.g., 2-methoxybenzenethiol) and computational prediction algorithms (Joback/ACD).

Property	Value (Predicted/Consensus)	Confidence	Experimental Analog Anchor
Physical State (25°C)	Low-Melting Solid or Liquid	High	2-Methoxybenzenethiol (Liquid)
Boiling Point (760 mmHg)	245°C ± 10°C	High	2-Methoxybenzenethiol (235°C) [1]
Melting Point	35°C – 55°C	Medium	4,5-Difluoro-2-methoxybenzaldehyde (93–97°C) [2]
Density	1.28 ± 0.05 g/cm³	High	2-Methoxybenzenethiol (1.11 g/cm³) [1]
Flash Point	>100°C	High	Generic Thiophenols

Technical Insight: The introduction of fluorine atoms generally increases density and volatility relative to molecular weight due to low polarizability (the "Perfluoro Effect"). However, the ortho-methoxy group introduces significant steric bulk and dipole moments, likely elevating the boiling point slightly above the non-fluorinated analog (235°C). The compound often exists as a supercooled liquid or a solid that melts upon gentle heating.

Solubility & Stability Profile

- Solubility: Highly soluble in DCM, Chloroform, Ethyl Acetate, and DMSO. Insoluble in water. [1][2][3]

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- pKa (Thiol): ~6.5 – 7.0 (Acidity enhanced by electron-withdrawing fluorine atoms relative to thiophenol).
- Stability:Air Sensitive. Thiols are prone to oxidative coupling to form disulfides (Ar-S-S-Ar) upon exposure to atmospheric oxygen.
    - Storage Protocol: Store at 2–8°C under Argon/Nitrogen atmosphere.

Synthesis & Production Workflows

For research and scale-up, two primary routes are recommended based on precursor availability and purity requirements.

Route A: Sulfonyl Chloride Reduction (High Purity)

This route is preferred for medicinal chemistry applications due to the high purity of the final thiol and avoidance of malodorous byproducts associated with other methods.

- Precursor: 4,5-Difluoro-2-methoxybenzenesulfonyl chloride.
- Reagents: Triphenylphosphine (

) or Zinc/HCl.
- Mechanism: Reduction of the sulfonyl group (

) directly to the thiol (

).

Route B: Leuckart Thiophenol Synthesis (Scalable)

Ideal for starting from the aniline derivative if the sulfonyl chloride is unavailable.

- Precursor: 4,5-Difluoro-2-methoxyaniline.
- Workflow:
    - Diazotization: Reaction with

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at 0°C to form the diazonium salt.

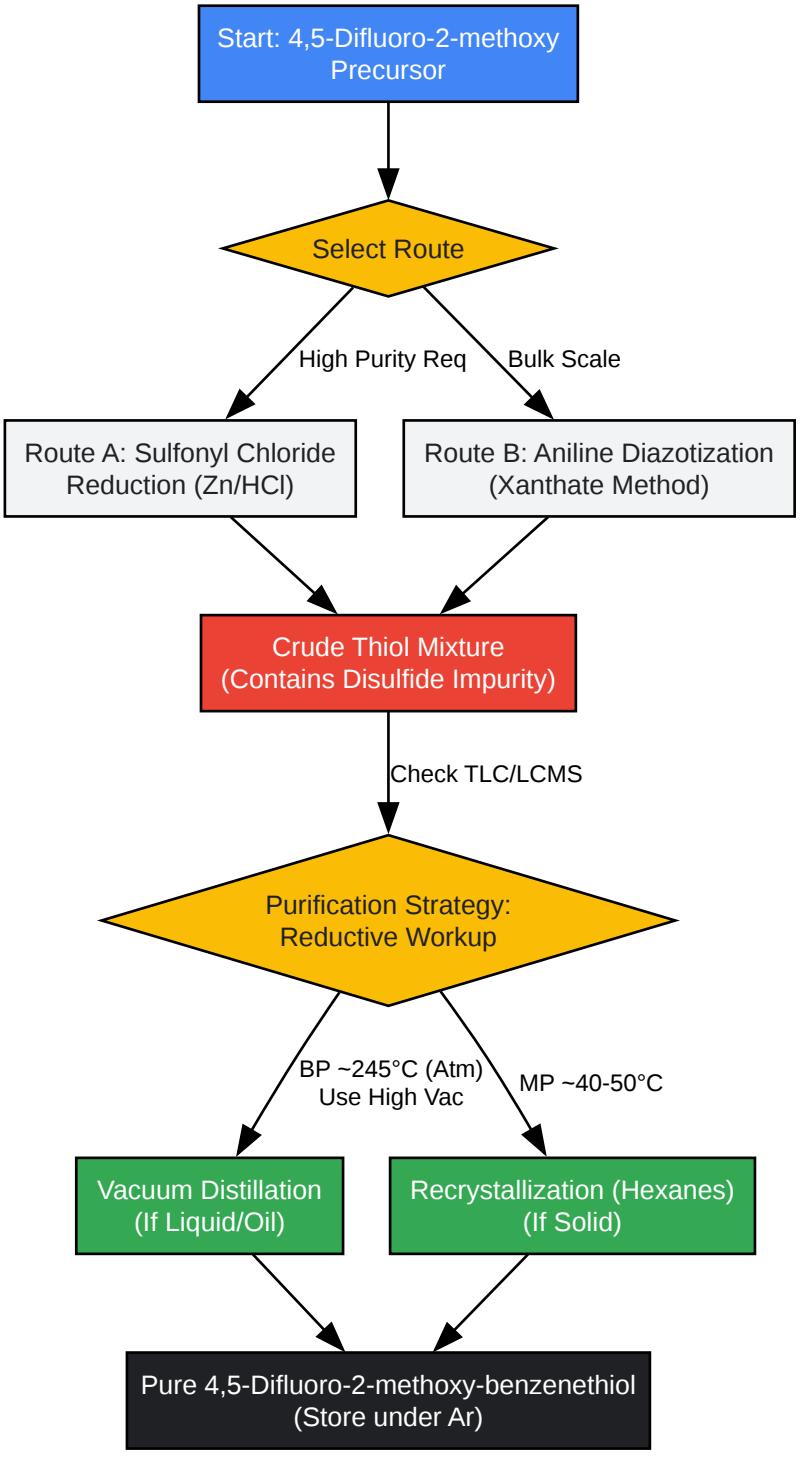
- Xanthate Formation: Addition of Potassium Ethyl Xanthate to form the aryl xanthate intermediate.
- Hydrolysis: Base-catalyzed hydrolysis (

) to yield the thiol.

Synthesis Logic Diagram

The following diagram illustrates the decision matrix for synthesis and purification, ensuring the isolation of the monomeric thiol rather than the oxidative disulfide byproduct.

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Figure 1: Decision logic for the synthesis and isolation of **4,5-Difluoro-2-methoxy-benzenethiol**, highlighting the critical divergence based on physical state.

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Experimental Protocols

Determination of Boiling Point (Micro-Method)

Since the compound is high-boiling and expensive, use the Siwoloboff method or DSC (Differential Scanning Calorimetry) rather than standard distillation to conserve material.

Protocol:

- Sample Prep: Place 50 µL of the thiol in a capillary tube sealed at one end.
- Setup: Immerse in a heated oil bath (silicone oil) alongside a calibrated thermometer.
- Observation: Record the temperature at which a continuous stream of bubbles emerges from the capillary (vapor pressure = atmospheric pressure).
- Correction: Apply the barometric pressure correction factor to normalize to 760 mmHg.

Handling & Storage (Self-Validating System)

To ensure the integrity of the thiol and prevent "silent oxidation" (where the MP increases due to disulfide formation), follow this protocol:

- The Ellman's Test: Before use, take a 1 mg aliquot and react with Ellman's Reagent (DTNB). A yellow color indicates active free thiol (

). Lack of color indicates oxidation to disulfide.
- Zinc Dust Revival: If the compound has solidified or MP has risen significantly (e.g., >80°C), it is likely the disulfide. Dissolve in acetic acid, add Zn dust, stir for 30 mins, filter, and concentrate to regenerate the thiol.

References

- PubChem. (2024). Compound Summary: 4-Methoxybenzenethiol (Analog).[4][5] Retrieved from [Link]

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